

Application Note: Quantification of Pursuit Plus Herbicide in Water Samples

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Compound of Interest

Compound Name: Pursuit Plus

Cat. No.: B14296128

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Introduction

Pursuit Plus EC is a broad-spectrum herbicide used for the control of a variety of weeds in crops. Its primary active ingredients are imazethapyr and pendimethalin.[1][2] Given their potential for environmental dissemination, monitoring their concentration in water sources is crucial for ensuring environmental safety and regulatory compliance. This application note provides detailed protocols for the quantitative analysis of imazethapyr and pendimethalin in water samples using Solid-Phase Extraction (SPE) followed by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

Principle

This methodology allows for the simultaneous determination of imazethapyr and pendimethalin (using LC-MS/MS) and the specific determination of pendimethalin (using GC-MS). Water samples are first passed through a solid-phase extraction (SPE) cartridge to isolate and concentrate the analytes. Following elution and solvent evaporation, the reconstituted sample is analyzed. LC-MS/MS offers high sensitivity and selectivity for both compounds, while GC-MS provides a robust alternative for pendimethalin analysis.

Experimental Protocols

Protocol 1: Sample Preparation using Solid-Phase Extraction (SPE)

This protocol is a general procedure for the extraction of imazethapyr and pendimethalin from water samples.

Materials and Reagents:

- Water sample (1 L)
- Methanol (HPLC grade)
- Acetone (HPLC grade)
- Acetonitrile (HPLC grade)
- Deionized water
- Hydrochloric acid (HCl)
- Solid-Phase Extraction (SPE) cartridges (e.g., C18)
- SPE manifold
- Nitrogen evaporator
- Analytical balance, volumetric flasks, pipettes

Procedure:

- **Sample pH Adjustment:** Acidify the 1 L water sample to a pH between 2.5 and 3.0 with HCl to ensure the analytes are in their non-ionized form.
- **SPE Cartridge Conditioning:** Condition a C18 SPE cartridge by passing 3 mL of acetone, followed by 3 mL of methanol, and then 5 mL of deionized water (pH 3.0). Ensure the cartridge does not go dry.^{[3][4]}

- **Sample Loading:** Pass the entire acidified water sample through the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.[3][4]
- **Cartridge Washing:** Wash the cartridge with 5 mL of deionized water to remove any polar interferences.
- **Cartridge Drying:** Dry the cartridge under a stream of nitrogen or by vacuum for 15-20 minutes to remove residual water.
- **Elution:** Elute the trapped analytes from the cartridge with 3 mL of acetone.[3][4]
- **Solvent Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 35°C. Reconstitute the residue in 1 mL of the mobile phase for LC-MS/MS analysis or hexane for GC-MS analysis.

Protocol 2: Analysis by LC-MS/MS

This method is suitable for the simultaneous quantification of imazethapyr and pendimethalin.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled with a Tandem Mass Spectrometer (MS/MS)
- C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 5 µm)[5]

LC-MS/MS Conditions:

- **Mobile Phase:**
 - A: Water with 5 mM ammonium formate and 0.15% formic acid[5]
 - B: Methanol with 5 mM ammonium formate[5]
- **Gradient:** A gradient elution suitable for separating both analytes. A typical gradient might start at 85% A, decrease to 2% A over several minutes, hold, and then return to initial conditions.[5]

- Flow Rate: 0.3 mL/min[5]
- Injection Volume: 10-20 µL
- Column Temperature: 35°C[5]
- Ionization Mode: Electrospray Ionization (ESI), positive mode for both analytes.
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor/product ion transitions for each analyte.

Protocol 3: Analysis of Pendimethalin by GC-MS

This protocol is specific for the quantification of pendimethalin.

Instrumentation:

- Gas Chromatograph (GC) with a Mass Spectrometer (MS) detector
- Capillary column (e.g., TG-5 MS, 30 m x 0.25 mm x 0.25 µm)[6]

GC-MS Conditions:

- Carrier Gas: Helium at a flow rate of 1.0 mL/min[6]
- Injector Temperature: 250°C
- Oven Temperature Program: Start at 70°C, ramp up to 150°C at 25°C/min, then to 200°C at 3°C/min, and finally to 280°C at 8°C/min, hold for 10 minutes.[7]
- Ion Source Temperature: 230°C[8]
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Detection: Selected Ion Monitoring (SIM) of characteristic ions for pendimethalin.

Data Presentation

The performance of these analytical methods is summarized below. The values are indicative and may vary based on the specific instrumentation and laboratory conditions.

Table 1: Quantitative Data for the Analysis of Imazethapyr in Water

Parameter	Method	Value	Reference
Limit of Detection (LOD)	HPLC-UV	0.01 mg/L	[9]
Limit of Quantification (LOQ)	LC-MS/MS	5.0 µg/kg	[10]
Recovery	LC-MS/MS	69.4 - 94.4%	[5][10]
Linearity (r ²)	LC-MS/MS	> 0.99	[5][10]

Table 2: Quantitative Data for the Analysis of Pendimethalin in Water

Parameter	Method	Value	Reference
Limit of Quantification (LOQ)	GC-MS	0.01 µg/L	[3][4]
Limit of Quantification (LOQ)	LC-MS/MS	5.0 µg/kg	[10]
Recovery	GC-MS (SPE)	79 - 99%	[3][4]
Recovery	LC-MS/MS	69.4 - 94.4%	[5][10]
Linearity (r ²)	GC-MS	> 0.99	[6]

Visualizations

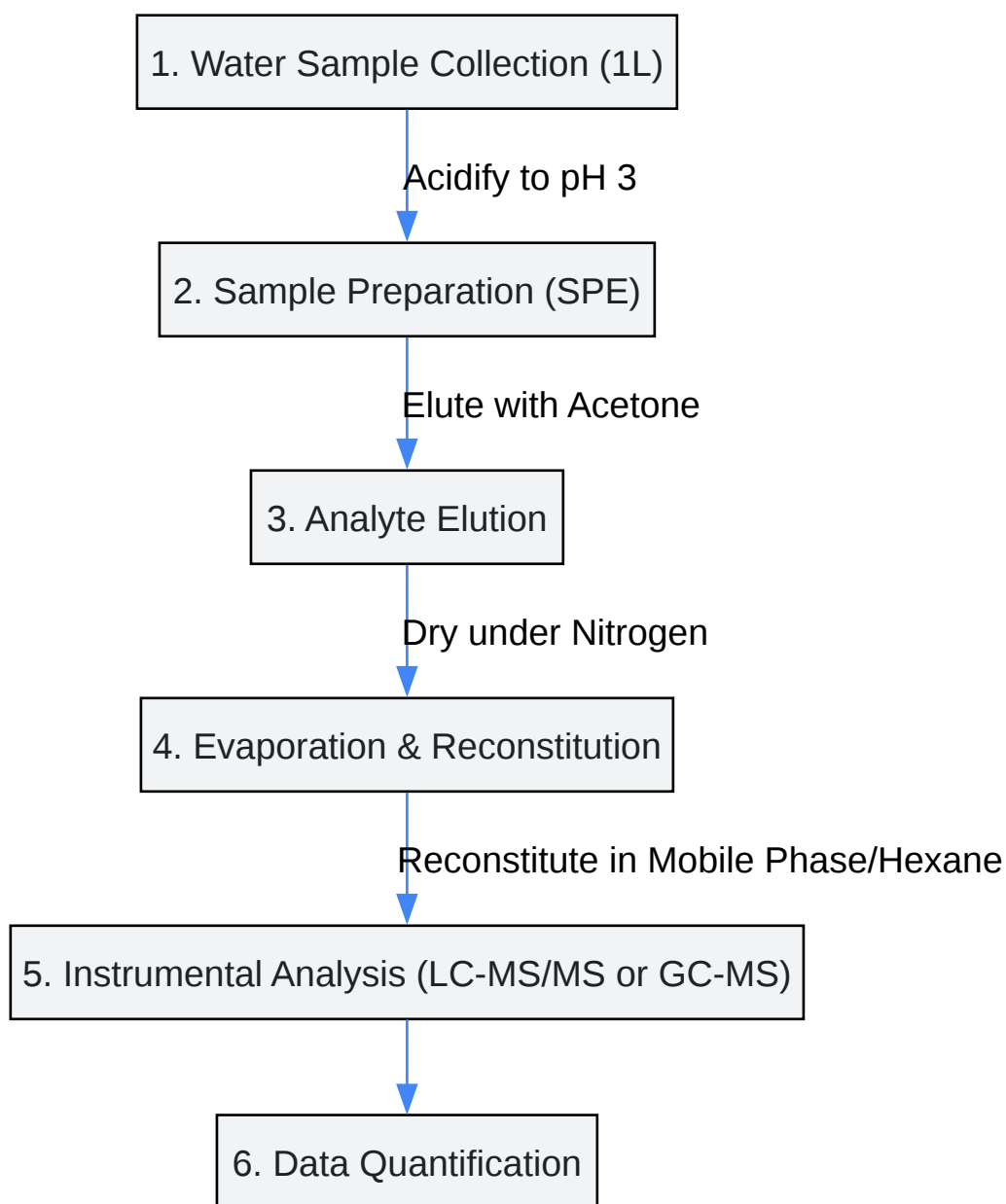


Figure 1: General Workflow for Herbicide Analysis

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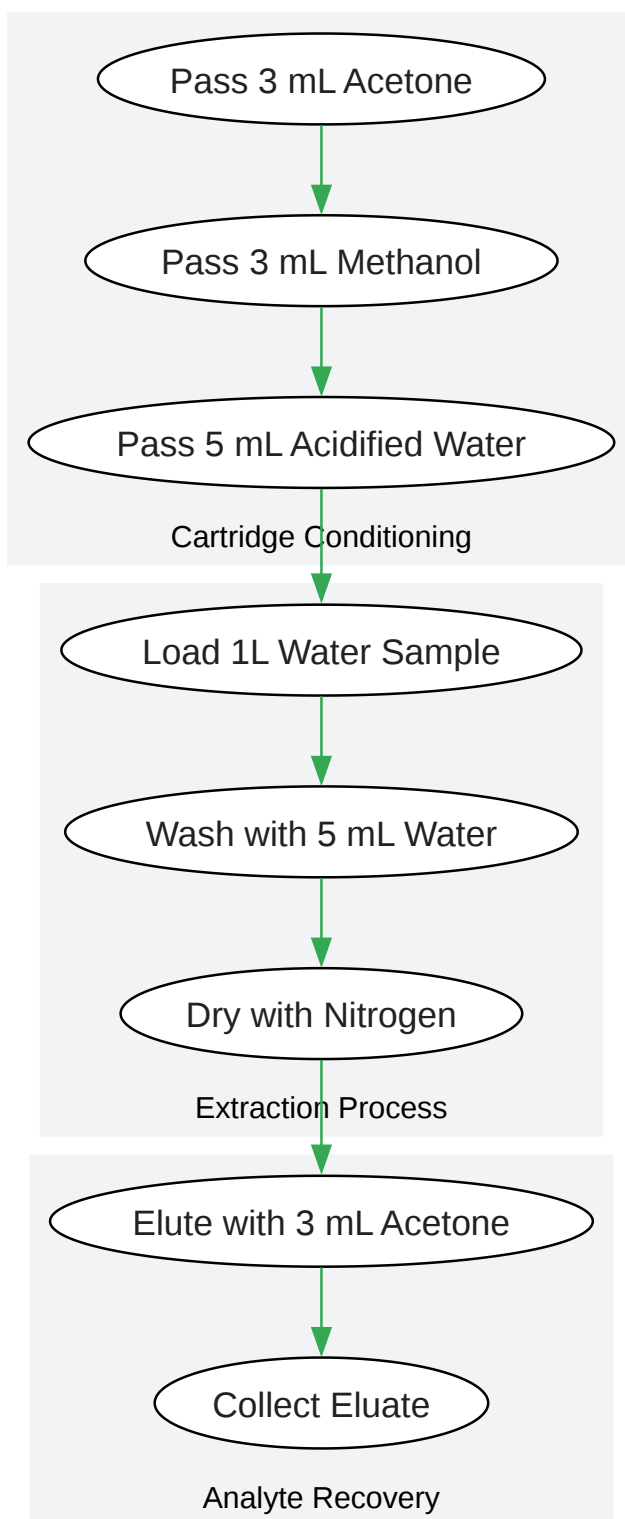


Figure 2: Solid-Phase Extraction (SPE) Protocol

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